

cis-4-Hepten-1-ol molecular weight and formula

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Compound of Interest

Compound Name: *cis-4-Hepten-1-ol*

Cat. No.: B146580

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An In-depth Technical Guide on the Core Properties of **cis-4-Hepten-1-ol**

This technical guide provides essential information regarding the molecular formula and molecular weight of **cis-4-Hepten-1-ol**, a compound of interest for researchers, scientists, and professionals in drug development.

Molecular Identity and Properties

cis-4-Hepten-1-ol, also known as (Z)-hept-4-en-1-ol, is an unsaturated alcohol.^[1] Its chemical structure and functional groups make it a valuable intermediate in various organic synthesis applications, including the development of fragrances, flavoring agents, and pharmaceuticals.

^[1]

Molecular Formula

The empirical and molecular formula for **cis-4-Hepten-1-ol** has been determined to be C₇H₁₄O.^{[1][2][3][4][5]} This indicates that each molecule of the compound is composed of seven carbon atoms, fourteen hydrogen atoms, and one oxygen atom.

Molecular Weight

The molecular weight of **cis-4-Hepten-1-ol** is a critical parameter for stoichiometric calculations in chemical reactions and for various analytical techniques. Based on its molecular formula, the calculated molecular weight is approximately 114.19 g/mol.^{[1][3][4]} Other reported values include 114.1855 g/mol and 114.188 g/mol.^{[2][5]}

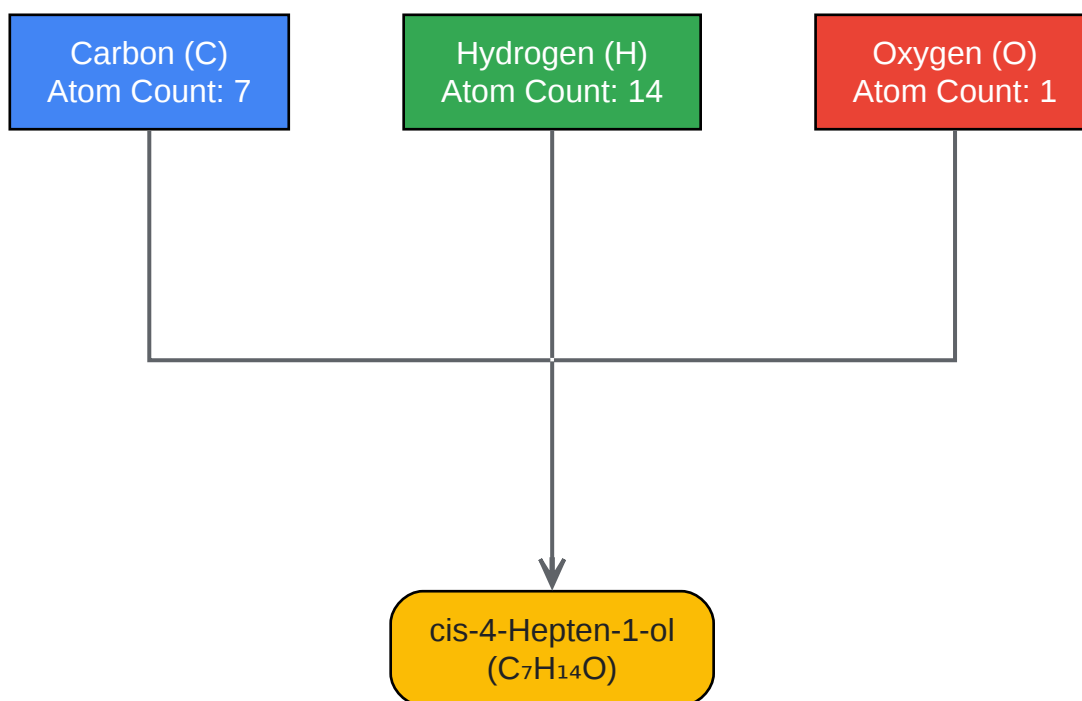
Data Summary

The fundamental molecular data for **cis-4-Hepten-1-ol** is summarized in the table below for quick reference.

| Property | Value |
|-------------------|----------------------------------|
| Molecular Formula | C ₇ H ₁₄ O |
| Molecular Weight | 114.19 g/mol |
| CAS Number | 6191-71-5 |

Visualization of Elemental Composition

The following diagram illustrates the logical relationship between the constituent elements and the final compound, **cis-4-Hepten-1-ol**.



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Elemental composition of **cis-4-Hepten-1-ol**.

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